

Technical Support Center: Unencapsulated PDADI-Modified Perovskite Solar Cells

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Compound of Interest

Compound Name: 1,3-Diaminopropane dihydroiodide

Cat. No.: B1449387

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guidance and frequently asked questions regarding the long-term stability of unencapsulated perovskite solar cells (PSCs) modified with **1,3-diaminopropane dihydroiodide** (PDADI).

Frequently Asked Questions (FAQs)

Q1: What is the primary role of PDADI in modifying perovskite solar cells?

A1: PDADI is primarily used as a surface passivation agent for the perovskite layer. Its main function is to reduce surface defects and suppress non-radiative recombination at the interface between the perovskite and the electron transporting layer (ETL).^[1] This leads to improved charge carrier transport, higher open-circuit voltage (Voc), and enhanced power conversion efficiency (PCE).^[1]

Q2: How does PDADI modification impact the long-term stability of unencapsulated PSCs?

A2: PDADI modification has been shown to significantly improve the storage and thermal stability of unencapsulated PSCs.^[1] The passivation of surface defects makes the perovskite film more resistant to degradation from environmental stressors like heat. For instance, unencapsulated PDADI-modified PSCs have demonstrated the ability to retain a high percentage of their initial efficiency after prolonged storage at elevated temperatures in an inert atmosphere.^[1]

Q3: What are the common degradation pathways for unencapsulated perovskite solar cells?

A3: Unencapsulated PSCs are susceptible to several degradation pathways, primarily initiated by extrinsic factors such as:

- **Moisture:** Perovskite materials can decompose in the presence of water, leading to the formation of lead iodide (PbI₂) and degradation of the device's performance.[\[2\]](#)[\[3\]](#)
- **Oxygen:** In conjunction with light, oxygen can cause photo-oxidation of the perovskite material.
- **Heat:** Thermal stress can lead to the degradation of not only the perovskite layer but also other components in the solar cell stack, such as the hole-transporting material (e.g., Spiro-OMeTAD).[\[4\]](#)[\[5\]](#)
- **Light:** Continuous illumination can induce ion migration and defect formation within the perovskite crystal lattice, leading to a decline in performance over time.[\[6\]](#)
- **UV Radiation:** The high-energy photons in UV light can cause decomposition of the organic components within the perovskite structure and can also induce detrimental photocatalytic activity in certain ETLs like TiO₂.[\[2\]](#)[\[6\]](#)

Q4: Why is an inert atmosphere, like a nitrogen-filled glovebox, often used for stability testing?

A4: An inert atmosphere is used to isolate and study specific degradation mechanisms. By eliminating moisture and oxygen, researchers can more accurately assess the intrinsic thermal stability of the device and the effectiveness of modifications like PDADI in preventing thermally induced degradation.[\[1\]](#) This allows for a clearer understanding of how the device would perform in a perfectly encapsulated environment.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action(s)
Low Initial Power Conversion Efficiency (PCE)	1. Incomplete surface passivation by PDADI.2. High density of defects at the perovskite/ETL interface.3. Poor quality of the bulk perovskite film.	1. Optimize the concentration and application method of the PDADI solution.2. Ensure a uniform and complete coating of the PDADI layer.3. Characterize the perovskite film for defect density using techniques like photoluminescence spectroscopy.
Rapid PCE Decay Under Ambient Conditions	1. Ingress of moisture and oxygen due to the lack of encapsulation.2. Hydrophobic properties of the device layers are insufficient.	1. For experimental purposes, move stability testing to a controlled environment (e.g., glovebox with controlled humidity).2. While this guide is for unencapsulated cells, consider adding a hydrophobic capping layer for comparative studies.
Significant Performance Drop Under Thermal Stress	1. Intrinsic thermal instability of the perovskite material.2. Degradation of other device components (e.g., charge transport layers).3. Ion migration within the perovskite layer is accelerated at higher temperatures.	1. Verify the effectiveness of the PDADI passivation layer in enhancing thermal stability.2. Select more thermally stable charge transport materials.3. Investigate the use of additives or compositional engineering to suppress ion migration. [6]
Inconsistent Results Between Batches	1. Variations in the PDADI treatment process.2. Inconsistent quality of the underlying perovskite films.3. Fluctuations in ambient conditions during fabrication and testing.	1. Standardize the PDADI application protocol, including solution age, spin-coating parameters, and annealing temperatures.2. Implement rigorous quality control for the perovskite deposition step.3.

Maintain a controlled and monitored laboratory environment.

Quantitative Data Summary

The following tables summarize the performance and stability data for unencapsulated PDADI-modified PSCs compared to control devices.

Table 1: Photovoltaic Performance Parameters

Device	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)
Control (Unmodified)	~23.5	~1.16	~25.0	~81.0
PDADI-Modified	>25.0	>1.18	>25.2	>83.0

Data is synthesized from typical values reported in the literature.[\[1\]](#)

Table 2: Long-Term Stability Data (Unencapsulated)

Device	Test Condition	Duration (hours)	Remaining PCE (%)
Control (Unmodified)	65 °C in N2 atmosphere	1300	< 80
PDADI-Modified	65 °C in N2 atmosphere	1300	~91
Control (Unmodified)	10% RH in air	1000	< 20
PDADI-Modified	10% RH in air	1000	~60

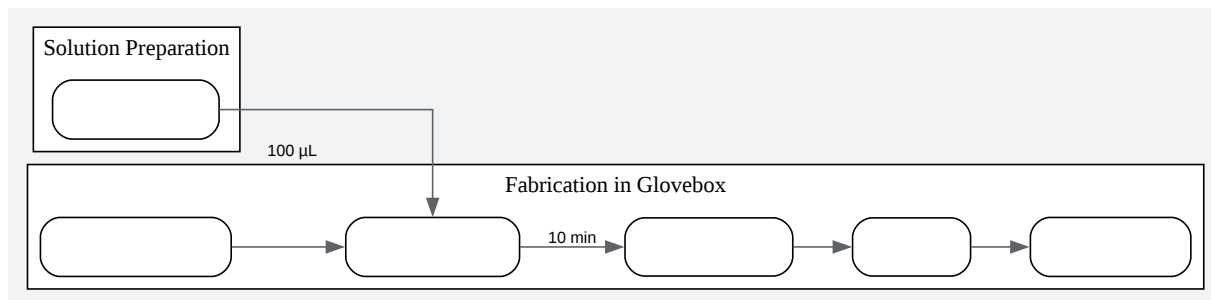
Data is based on reported stability tests.[\[1\]](#)

Experimental Protocols & Visualizations

Protocol 1: PDADI Surface Treatment of Perovskite Film

This protocol outlines the post-treatment of a perovskite film with a PDADI solution.

- Preparation of PDADI Solution:
 - Dissolve **1,3-diaminopropane dihydroiodide** (PDADI) in isopropanol (IPA) at a concentration of 2 mg/mL.
 - Stir the solution for at least 30 minutes at room temperature to ensure complete dissolution.
- Application of PDADI:
 - This step should be performed in a nitrogen-filled glovebox.
 - Deposit the prepared perovskite film onto the substrate (e.g., FTO/SnO₂).
 - Dispense 100 µL of the PDADI solution onto the spinning perovskite film.
 - Spin-coat at 4000 rpm for 30 seconds.
- Annealing:
 - Transfer the PDADI-coated perovskite film to a hotplate.
 - Anneal at 100 °C for 10 minutes in the nitrogen-filled glovebox.
- Cooling and Subsequent Layer Deposition:
 - Allow the film to cool to room temperature.
 - Proceed with the deposition of the subsequent layers of the solar cell, such as the electron transporting layer (ETL) and the metal electrode.

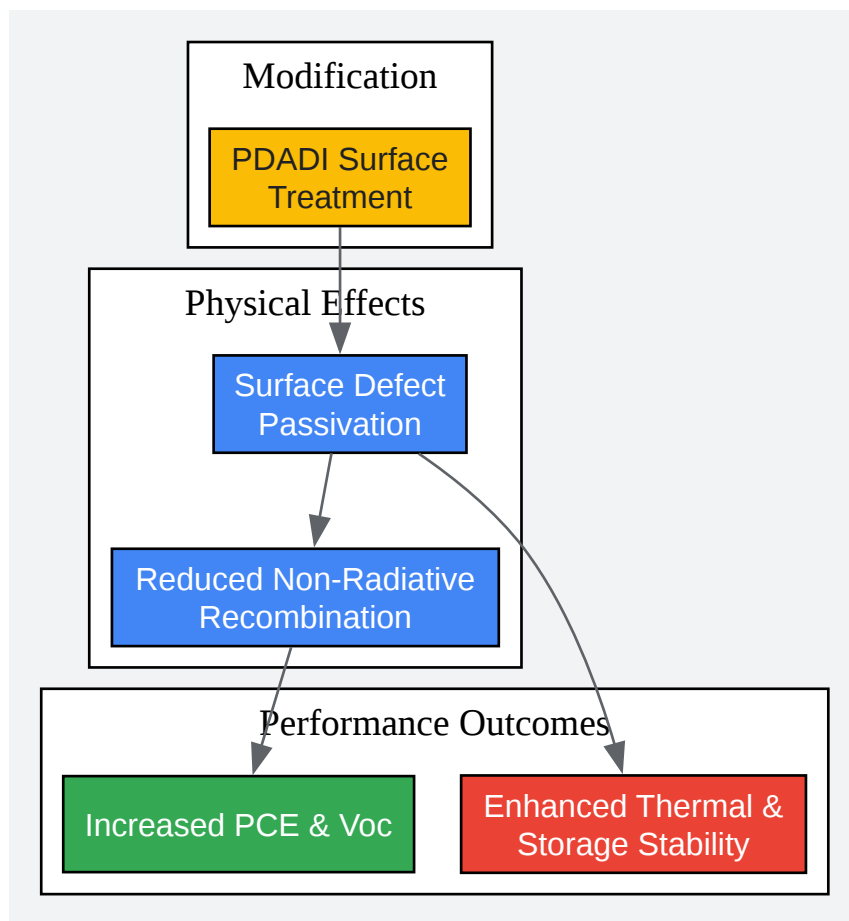


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PDADI Surface Treatment Workflow

Logical Relationship: Impact of PDADI on PSC Stability

The following diagram illustrates the logical relationship between PDADI modification and the enhanced stability of the perovskite solar cell.



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PDADI's Role in Enhancing PSC Stability

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